

# An In-depth Technical Guide to the Identification of Ammonium Carbonate

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## Compound of Interest

Compound Name: Ammonium Carbonate

Cat. No.: B10773702

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the identification of **ammonium carbonate**, including its Chemical Abstracts Service (CAS) number, molecular formula, and key analytical methodologies. The information is intended to support researchers, scientists, and professionals in drug development in the accurate identification and quality control of this compound.

## Core Identification Parameters

**Ammonium carbonate** is a salt with the chemical formula  $(\text{NH}_4)_2\text{CO}_3$ .<sup>[1][2]</sup> However, commercial-grade **ammonium carbonate** is typically a mixture of ammonium bicarbonate ( $\text{NH}_4\text{HCO}_3$ ) and ammonium carbamate ( $\text{NH}_2\text{COONH}_4$ ) in varying proportions.<sup>[3]</sup> For regulatory and quality control purposes, its identity is often confirmed by an assay of its ammonia ( $\text{NH}_3$ ) content.

Table 1: Core Identification Data for **Ammonium Carbonate**

Parameter	Value	Source(s)
CAS Number	506-87-6	[1]
Molecular Formula	(NH <sub>4</sub> ) <sub>2</sub> CO <sub>3</sub>	[1][2]
Alternative Formula	CH <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	[4]
Molecular Weight	96.09 g/mol	[2][5]
Appearance	White powder or hard, white or translucent crystalline masses. Becomes opaque on exposure to air due to loss of ammonia and carbon dioxide.	
Odor	Strong odor of ammonia.	
Solubility	Soluble in water.	[6]
pH	Approximately 8.6 (for a 1 in 20 solution).	[6]
Ammonia (NH <sub>3</sub> ) Content (Assay)	Not less than 30.0% and not more than 34.0%.	[6]

## Experimental Protocols for Identification and Assay

Accurate identification and quantification of **ammonium carbonate** are crucial for its application in research and pharmaceutical development. The following are key experimental protocols.

This method determines the total ammonia content in **ammonium carbonate**, providing a quantitative measure of its identity and purity.

**Principle:** A known quantity of **ammonium carbonate** is reacted with an excess of a standardized strong acid (sulfuric acid). The remaining unreacted acid is then back-titrated with a standardized strong base (sodium hydroxide) to a colorimetric endpoint. The amount of acid consumed by the sample is used to calculate the percentage of ammonia.

**Apparatus and Reagents:**

- 250-mL Erlenmeyer flask
- Weighing bottle
- Burette
- 1 N Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>) Volumetric Solution (VS)
- 1 N Sodium Hydroxide (NaOH) Volumetric Solution (VS)
- Methyl Orange Indicator TS
- Deionized water

Procedure:

- Place approximately 10 mL of deionized water into a tared weighing bottle.
- Accurately weigh the bottle and its contents.
- Add about 2 g of the **ammonium carbonate** sample to the weighing bottle and accurately weigh again to determine the sample weight by difference.
- Carefully transfer the contents of the weighing bottle to a 250-mL Erlenmeyer flask.
- Accurately add 50.0 mL of 1 N sulfuric acid VS to the flask. Swirl gently to ensure the sample is completely dissolved.
- Once the solution is clear, add a few drops of methyl orange indicator TS.
- Titrate the excess sulfuric acid with 1 N sodium hydroxide VS until the color changes from red to yellow.
- Perform a blank determination by titrating 50.0 mL of the 1 N sulfuric acid VS with the 1 N sodium hydroxide VS using methyl orange indicator.
- Calculate the percentage of ammonia (NH<sub>3</sub>) in the sample using the following formula:

$$\% \text{ NH}_3 = [(V_b - V_s) \times N \times F / W] \times 100$$

Where:

- $V_b$  = volume (mL) of 1 N sodium hydroxide VS consumed by the blank
- $V_s$  = volume (mL) of 1 N sodium hydroxide VS consumed by the sample
- $N$  = normality of the 1 N sodium hydroxide VS
- $F$  = equivalency factor (17.03 mg/mEq for  $\text{NH}_3$ )
- $W$  = weight (mg) of the **ammonium carbonate** sample

Acceptance Criteria: The ammonia content should be between 30.0% and 34.0%.[\[3\]](#)[\[6\]](#)

These simple tests can be used for the preliminary identification of ammonium and carbonate ions.

- Test for Ammonia: When heated, a sample of **ammonium carbonate** will volatilize, and the resulting vapor will be alkaline to moistened litmus paper.[\[3\]](#)
- Test for Carbonate: A solution of **ammonium carbonate** (1 in 20) will produce effervescence upon the addition of an acid.[\[3\]](#)

Ion chromatography is a powerful technique for the separation and quantification of both the ammonium cation ( $\text{NH}_4^+$ ) and the carbonate anion ( $\text{CO}_3^{2-}$ ).

Principle: The sample is dissolved in an appropriate solvent and injected into the IC system. The ions are separated on a stationary phase column based on their affinity. A conductivity detector is typically used for detection and quantification.

Typical IC Conditions for Ammonium (Cation Analysis):

- Column: A high-capacity cation-exchange column (e.g., IonPac CS16).[\[7\]](#)
- Eluent: Methanesulfonic acid.[\[8\]](#)
- Detector: Suppressed conductivity.[\[7\]](#)

Typical IC Conditions for Carbonate (Anion Analysis):

- Column: An anion-exchange column.
- Eluent: A solution of sodium carbonate and sodium bicarbonate.
- Detector: Suppressed conductivity.

This method allows for the direct and simultaneous determination of the primary ionic species in the sample.

FTIR spectroscopy can be used for the identification of **ammonium carbonate** by analyzing its characteristic vibrational modes.

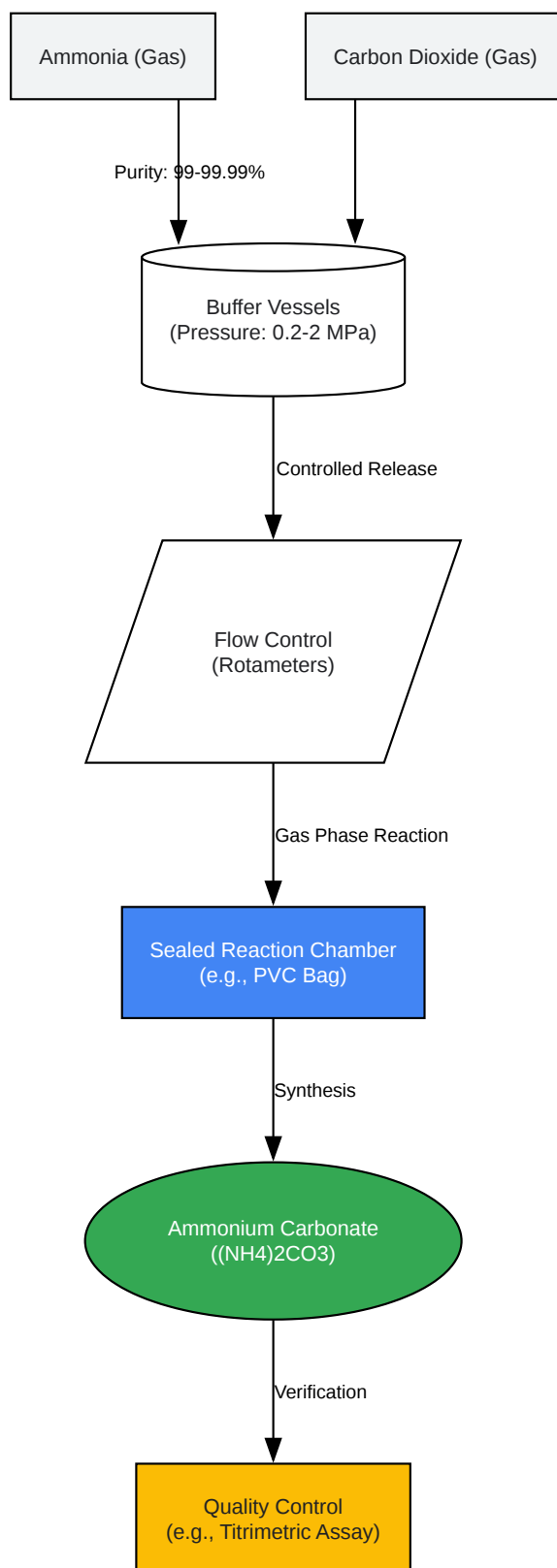
Principle: The sample is exposed to infrared radiation, and the absorption of energy at specific frequencies, corresponding to the vibrational frequencies of the chemical bonds, is measured. The resulting spectrum is a unique fingerprint of the compound.

Sample Preparation: The solid sample can be analyzed as a mineral oil mull or by using an Attenuated Total Reflectance (ATR) accessory.

Expected Absorption Bands: The FTIR spectrum of **ammonium carbonate** will show characteristic absorption bands for the ammonium ion (N-H stretching and bending) and the carbonate ion (C-O stretching).

## Logical Workflow Visualization

The following diagram illustrates the industrial synthesis of **ammonium carbonate** from ammonia and carbon dioxide, a common production method.



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Caption: Industrial Synthesis of **Ammonium Carbonate**.

This guide provides essential technical information for the accurate identification and analysis of **ammonium carbonate**. For further details on specific applications and safety protocols, please refer to the relevant pharmacopeias and safety data sheets.

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